

# Application Notes and Protocols: F3226-1387 for High-Throughput Screening Assays

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## Compound of Interest

Compound Name: F3226-1387

Cat. No.: B2360956

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## Introduction

**F3226-1387** is a potent inhibitor of the *Entamoeba histolytica* O-acetylserine sulfhydrylase 3 (EhOASS3), an enzyme crucial for the parasite's cysteine biosynthesis pathway.<sup>[1][2]</sup> This pathway is essential for the growth, survival, and virulence of *E. histolytica*, the causative agent of amoebiasis. The inhibition of EhOASS3 by **F3226-1387** disrupts this vital metabolic process, leading to the suppression of amoebic growth.<sup>[1][2]</sup> With a reported IC<sub>50</sub> value of 38  $\mu$ M, **F3226-1387** serves as a valuable tool for researchers engaged in the discovery of new anti-amoebic agents.<sup>[1][2][3]</sup> These application notes provide detailed protocols for utilizing **F3226-1387** as a reference compound in high-throughput screening (HTS) assays designed to identify novel inhibitors of *E. histolytica*.

## Quantitative Data Summary

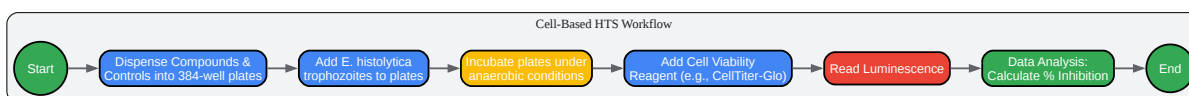
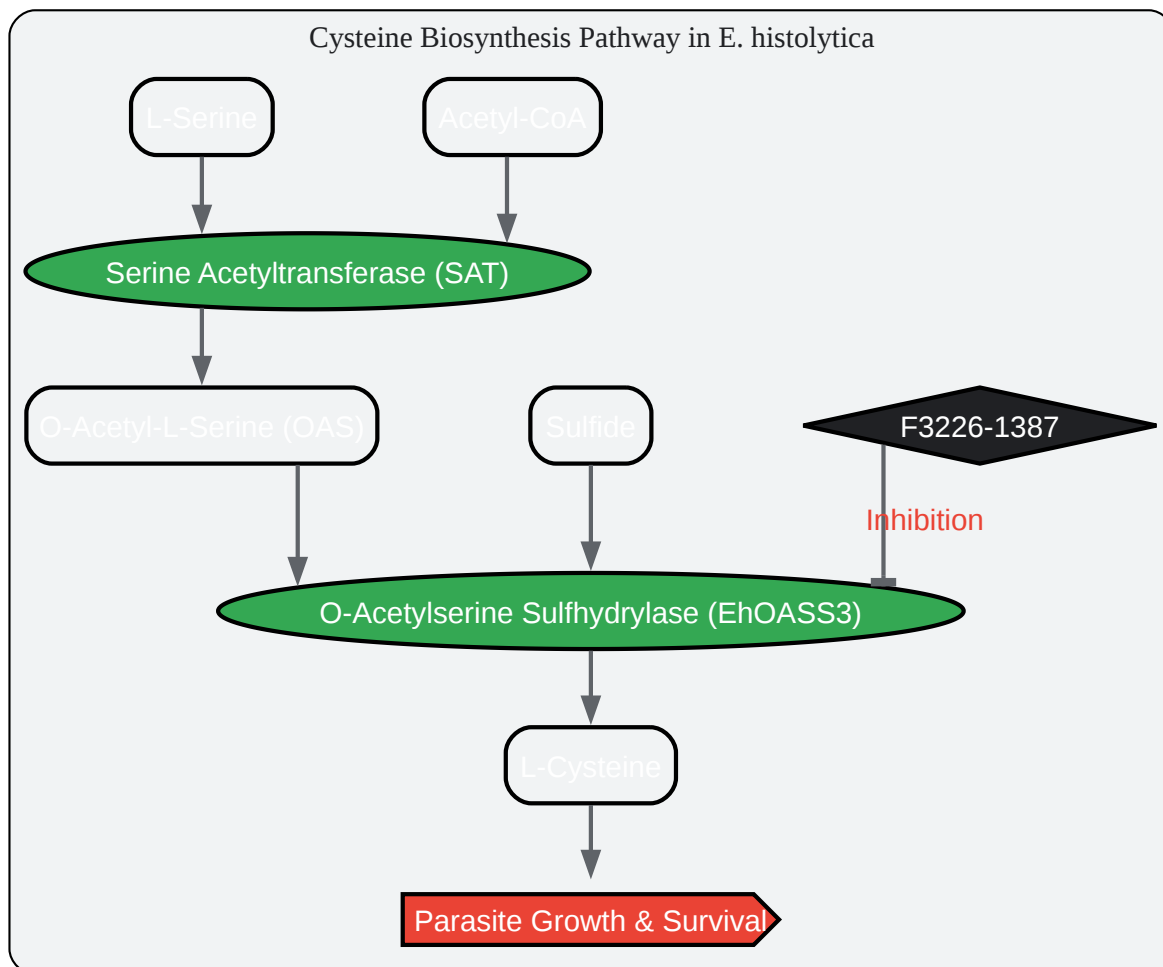
The following table summarizes the key quantitative data for **F3226-1387**, which can be used as a benchmark for comparison in HTS assays.

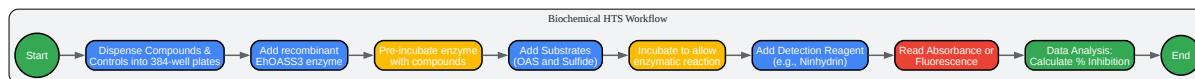
Compound	Target	Organism	IC50 (μM)	Effect	Reference
F3226-1387	O-acetylserine sulfhydrylase 3 (EhOASS3)	Entamoeba histolytica	38	Suppression of amoebic growth	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Signaling Pathway

The cysteine biosynthetic pathway in *Entamoeba histolytica* is a critical metabolic route for the parasite's survival. O-acetylserine sulfhydrylase (OASS) is a key enzyme in this pathway, catalyzing the final step in the synthesis of L-cysteine from O-acetyl-L-serine and sulfide.

**F3226-1387** directly inhibits the EhOASS3 isoform, thereby blocking cysteine production and leading to parasite death.





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## References

- 1. A high-throughput drug screen for *Entamoeba histolytica* identifies a new lead and target - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Parasitic protozoan amoeba | *Entamoeba* cell culture [pharmafocuseurope.com]
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